

Application Notes and Protocols for Ofurace in Agricultural Field Trials

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Compound of Interest

Compound Name: Ofurace

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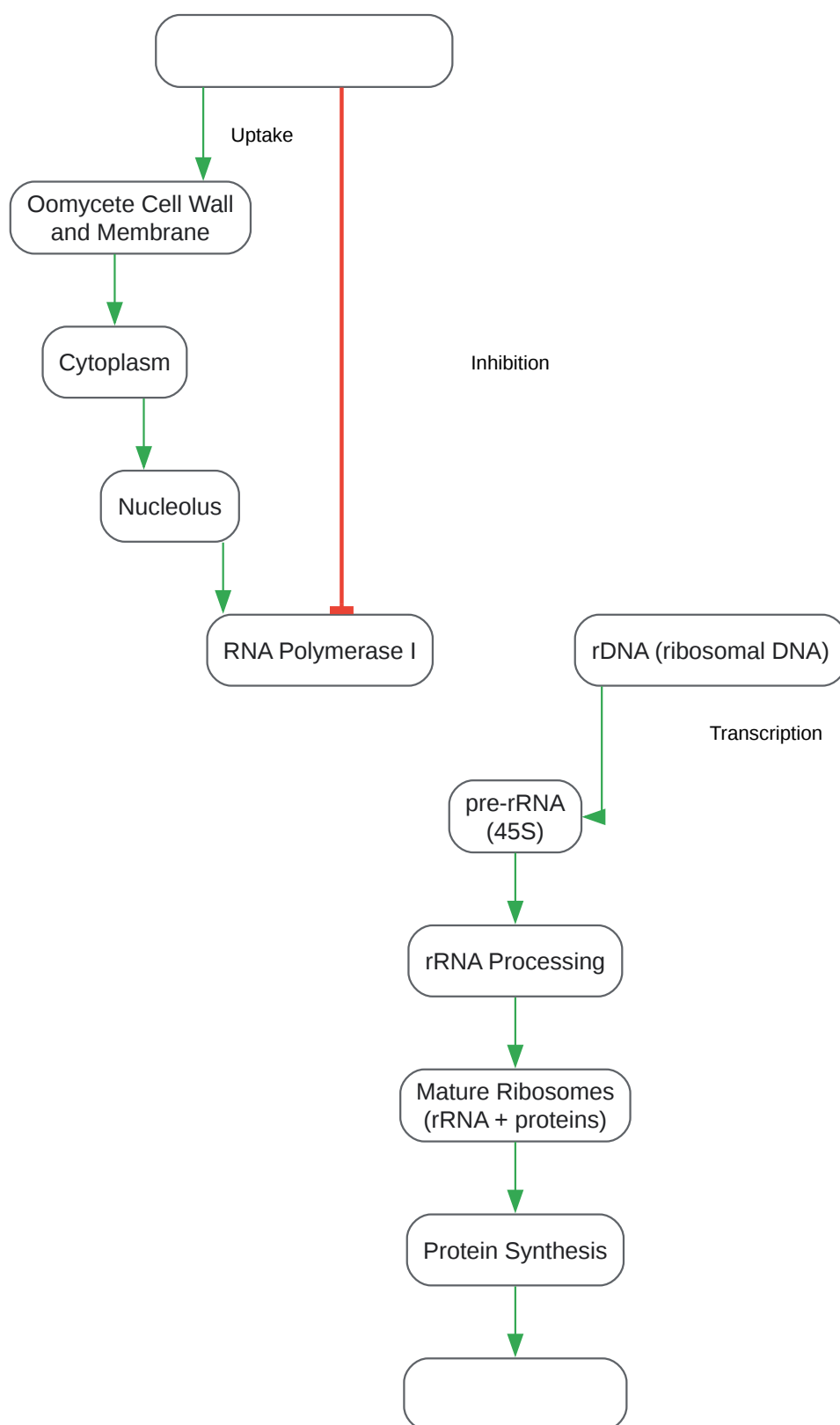
Introduction

Ofurace is a systemic fungicide belonging to the phenylamide class of chemistry. Its primary mode of action is the inhibition of ribosomal RNA (rRNA) synthesis in oomycete pathogens, making it an effective tool for managing diseases caused by these organisms.[1] **Ofurace** exhibits both protective and curative activity.[2] This document provides detailed application notes and protocols for the use of **Ofurace** in agricultural field trials, aimed at evaluating its efficacy and optimizing its use for crop protection.

Mechanism of Action: Inhibition of RNA Polymerase

Ofurace specifically targets RNA polymerase I, the enzyme responsible for transcribing rRNA genes in oomycetes.[2][3] By inhibiting this enzyme, **Ofurace** disrupts the production of ribosomes, which are essential for protein synthesis and, consequently, cell growth and proliferation. This targeted action makes it highly effective against oomycetes.[1][4]

Signaling Pathway of Ofurace



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Caption: **Ofurace** inhibits RNA Polymerase I in the nucleolus, blocking rRNA synthesis.

Quantitative Data from Representative Field Trials

While specific field trial data for **Ofurace** is not readily available in the public domain, the following tables represent typical efficacy data for phenylamide fungicides against key oomycete pathogens. These tables are intended to serve as a guide for designing experiments and interpreting results.

Table 1: Dose-Response of **Ofurace** against Potato Late Blight (*Phytophthora infestans*)

Ofurace Application Rate (g a.i./ha)	Disease Severity (%)	Disease Control (%)	Potato Yield (t/ha)
0 (Untreated Control)	85.2	0.0	15.3
100	25.6	69.9	28.7
150	15.3	82.1	32.5
200	8.7	89.8	35.1
250	5.1	94.0	36.8

Table 2: Efficacy of **Ofurace** against Grape Downy Mildew (*Plasmopara viticola*)

Treatment	Application Rate (g a.i./ha)	Leaf Disease Incidence (%)	Bunch Disease Severity (%)	Yield (kg/vine)
Untreated Control	0	92.5	78.3	1.2
Ofurace	150	18.7	10.5	3.8
Ofurace + Mancozeb	150 + 1500	10.2	4.1	4.5
Standard Fungicide	-	15.8	8.9	4.1

Experimental Protocols for Agricultural Field Trials

The following are detailed protocols for conducting field trials to evaluate the efficacy of **Ofurace** against common oomycete diseases.

Protocol 1: Efficacy of Ofurace against Potato Late Blight (*Phytophthora infestans*)

1. Objective: To determine the dose-dependent efficacy of **Ofurace** in controlling potato late blight and its impact on tuber yield.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with four replications.[\[5\]](#)
- Plot Size: 4 rows, 10 meters long, with a row spacing of 0.75 meters. The two central rows serve as the assessment area.
- Treatments:
 - T1: Untreated Control
 - T2: **Ofurace** @ 100 g a.i./ha
 - T3: **Ofurace** @ 150 g a.i./ha
 - T4: **Ofurace** @ 200 g a.i./ha
 - T5: **Ofurace** @ 250 g a.i./ha
 - T6: Standard Fungicide (e.g., Mancozeb) at recommended rate.

3. Application of Treatments:

- Application Method: Foliar spray using a calibrated backpack sprayer.
- Spray Volume: 400-600 L/ha, ensuring thorough coverage of the foliage.

- Timing: Prophylactic applications beginning when weather conditions are favorable for disease development, or at the first sign of disease in the region.[6] Subsequent applications at 7-10 day intervals.

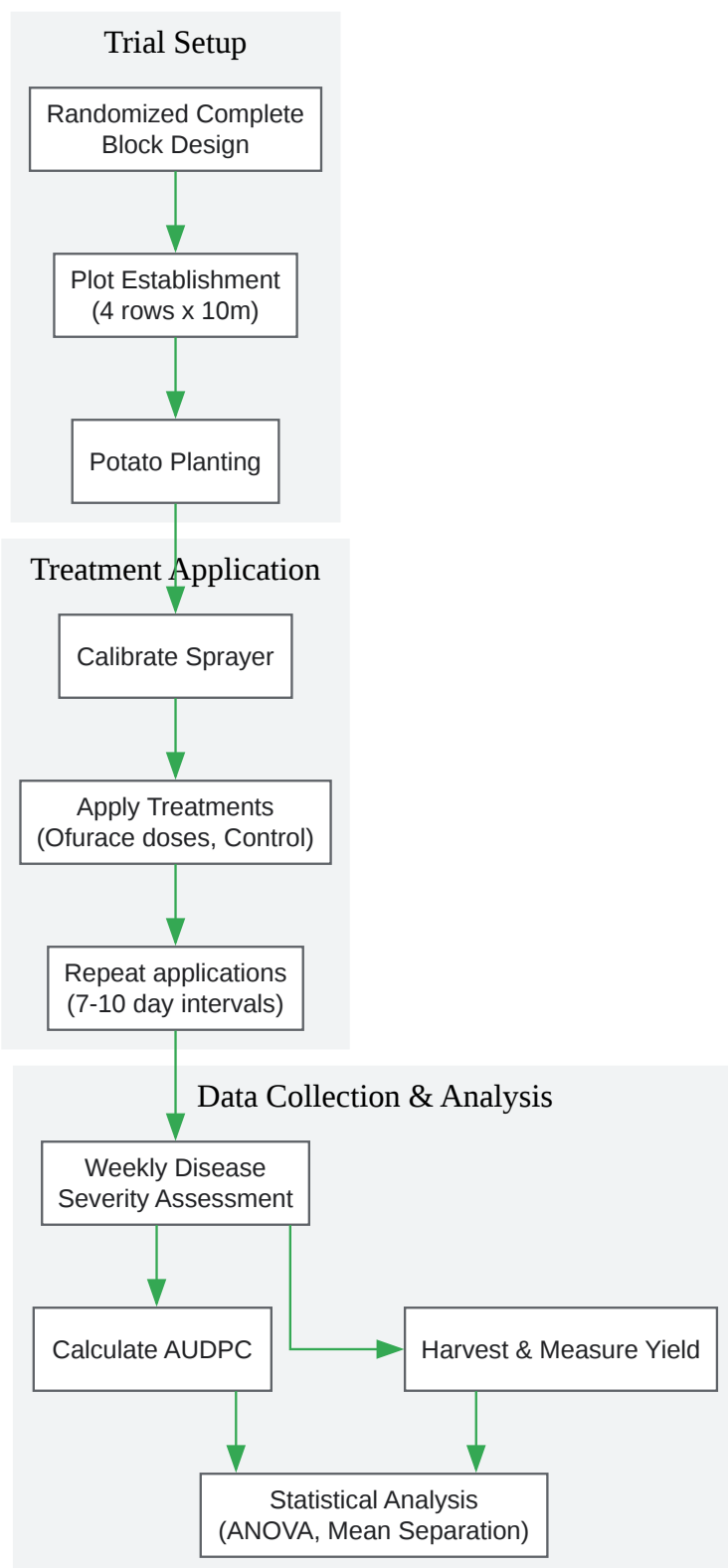
4. Data Collection:

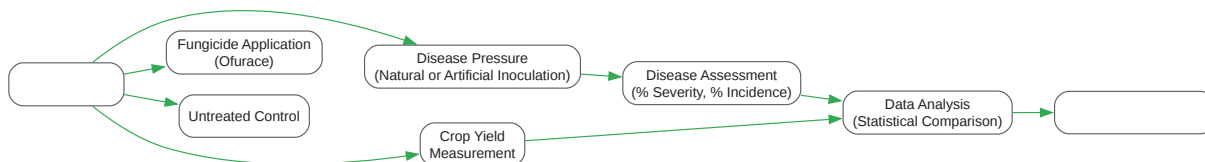
- Disease Assessment: Disease severity will be assessed on the two central rows of each plot at 7-day intervals, starting from the first appearance of symptoms. Use a standard disease rating scale (e.g., 0-100% leaf area affected or a 1-9 scale).[5]
- Area Under the Disease Progress Curve (AUDPC): Calculate AUDPC from the sequential disease severity data to provide a quantitative summary of the epidemic.
- Yield Assessment: At the end of the season, harvest the tubers from the two central rows of each plot. Record the total tuber weight per plot and convert to t/ha.

5. Statistical Analysis:

- Analyze disease severity, AUDPC, and yield data using Analysis of Variance (ANOVA) appropriate for an RCBD.[7]
- Use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

Experimental Workflow for Potato Late Blight Trial





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